

Spectroscopic characterization of 7-O-Ethyl daidzein

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Compound of Interest

Compound Name: 7-O-Ethyl daidzein

CAS No.: 146698-96-6

Cat. No.: B191209

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An In-Depth Technical Guide to the Spectroscopic Characterization of **7-O-Ethyl daidzein**

Abstract

7-O-Ethyl daidzein, a synthetic derivative of the soy isoflavone daidzein, represents a molecule of significant interest in medicinal chemistry and drug development. Its modified physicochemical properties, stemming from the ethylation of the 7-hydroxyl group, necessitate a robust and unambiguous structural confirmation. This technical guide provides a comprehensive, multi-platform spectroscopic approach to the characterization of **7-O-Ethyl daidzein**. We delve into the theoretical underpinnings and practical application of Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), Ultraviolet-Visible (UV-Vis), and Infrared (IR) spectroscopy. For each technique, we explain the causal basis for experimental choices, provide detailed protocols, and present predicted data, offering a holistic framework for researchers, scientists, and drug development professionals to ensure the identity, purity, and structural integrity of this compound.

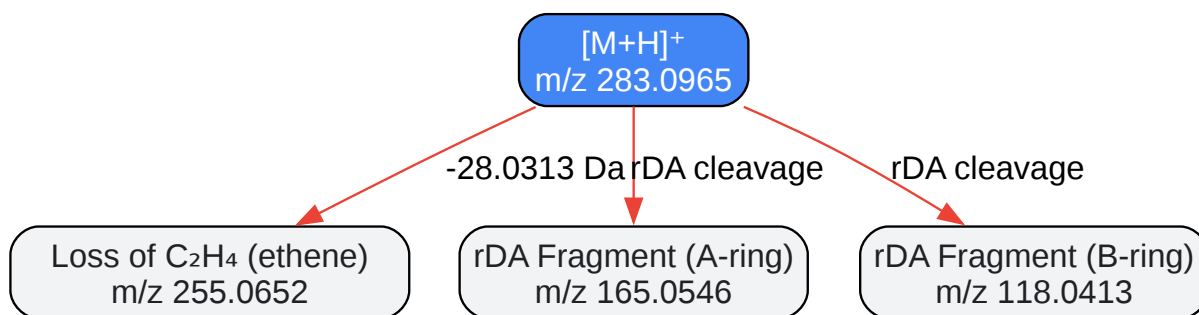
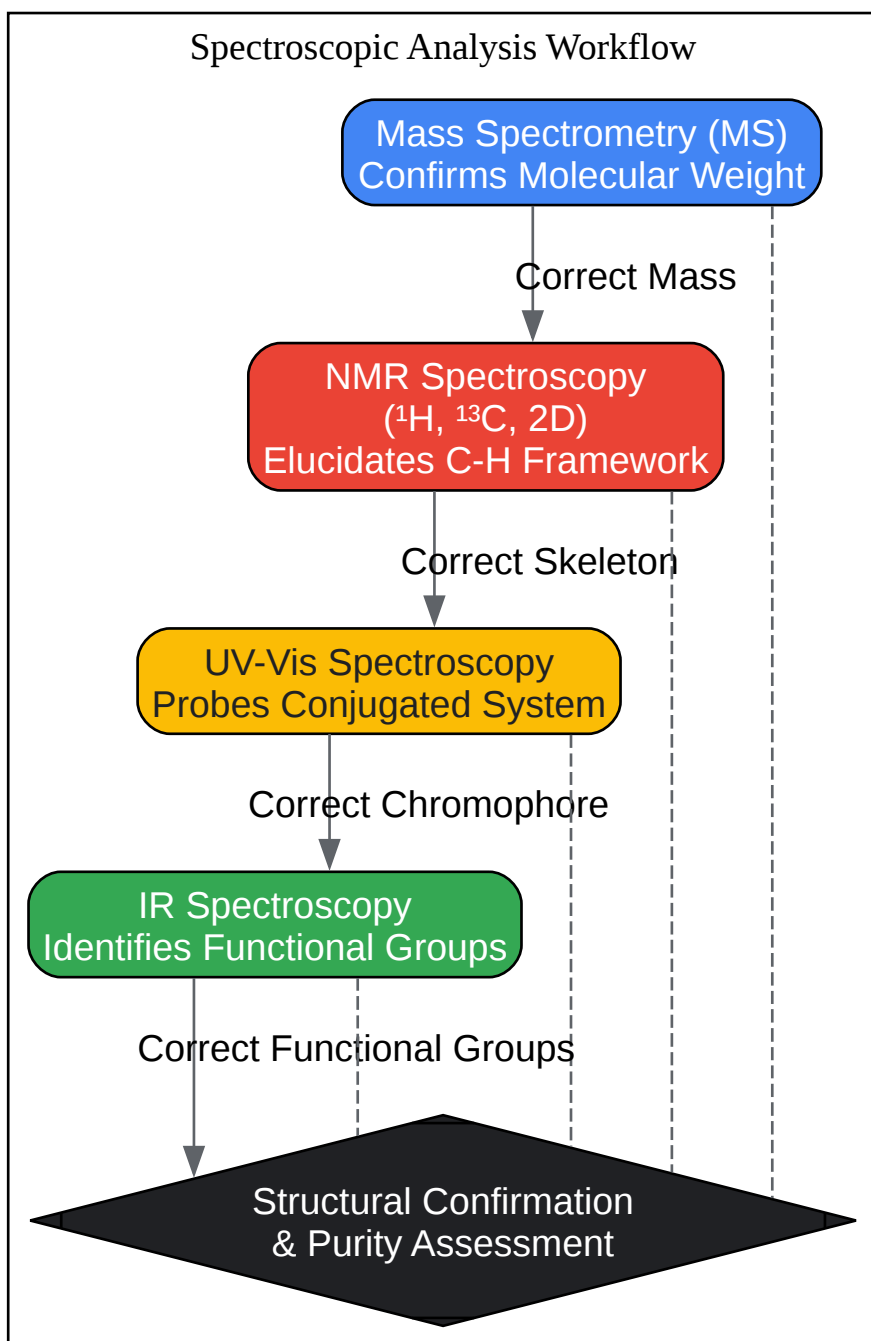
Introduction: The Rationale for Characterization

Daidzein, a primary isoflavone found in soybeans, is a widely studied phytoestrogen with a range of reported biological activities. However, its therapeutic potential can be limited by factors such as metabolic instability and suboptimal bioavailability. Chemical modification is a proven strategy to overcome these limitations. The synthesis of **7-O-Ethyl daidzein** (Molecular Formula: $C_{17}H_{14}O_4$, Molecular Weight: 282.29 g/mol) is a logical step in this direction, potentially altering its metabolic fate and bioactivity profile.^[1] For instance, it is a known inhibitor of monoamine oxidase (MAO) and aldehyde dehydrogenase isozyme.^[1]

Given these synthetic modifications, rigorous analytical characterization is not merely a procedural step but a foundational requirement for any subsequent biological or pharmaceutical evaluation. This guide establishes a self-validating system of analysis where data from orthogonal spectroscopic techniques converge to provide an unequivocal structural confirmation.

Molecular Structure and Analytical Strategy

The core of our analytical approach is to systematically probe the functional groups and atomic arrangement of **7-O-Ethyl daidzein**. The key structural modification from its parent compound, daidzein, is the conversion of the C7-hydroxyl group to an ethyl ether. This single change induces predictable and measurable shifts across various spectroscopic platforms.



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Sources

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